

Application Notes and Protocols for 3-Cyclopropyl-2-methylpyridine

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Compound of Interest

Compound Name: 3-Cyclopropyl-2-methylpyridine

Cat. No.: B580523

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-Cyclopropyl-2-methylpyridine** is not readily available. The following information is compiled from data on structurally similar compounds, such as pyridine and its alkylated derivatives. Researchers, scientists, and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Hazard Identification and Classification

Due to the lack of specific toxicological data for **3-Cyclopropyl-2-methylpyridine**, a presumed hazard profile has been established based on the known hazards of pyridine and its derivatives. Pyridine compounds are generally flammable, toxic, and irritating.^[1]

Table 1: Presumed GHS Hazard Classification for **3-Cyclopropyl-2-methylpyridine**

| Hazard Class | Hazard Category | Hazard Statement | Based on Analogy with |
|--|-----------------|--|--|
| Flammable Liquids | Category 3 | H226: Flammable liquid and vapour | 2-Methylpyridine[2], 3-Methylpyridine[3] |
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | 3-Cyclopropylpyridine[4], Pyridine[5] |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin | 2-Methylpyridine[2] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled | 3-Cyclopropylpyridine[4], Pyridine[5] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | 3-Cyclopropylpyridine[4], Pyridine[5] |
| Serious Eye Damage/Irritation | Category 1 | H318: Causes serious eye damage | 3-Chloropyridine |
| Specific Target Organ Toxicity - Single Exposure | Category 3 | H335: May cause respiratory irritation | 2-Methylpyridine[2] |

Physical and Chemical Properties

3-Cyclopropyl-2-methylpyridine is a colorless to light yellow liquid with a characteristic, pungent odor.[6] The following table summarizes its known and extrapolated physical and chemical properties.

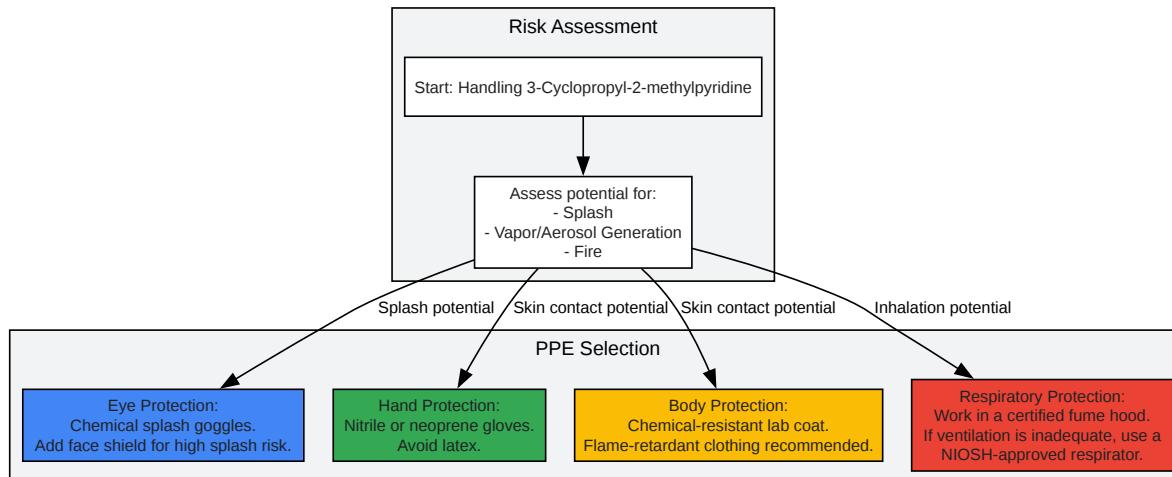
Table 2: Physical and Chemical Properties

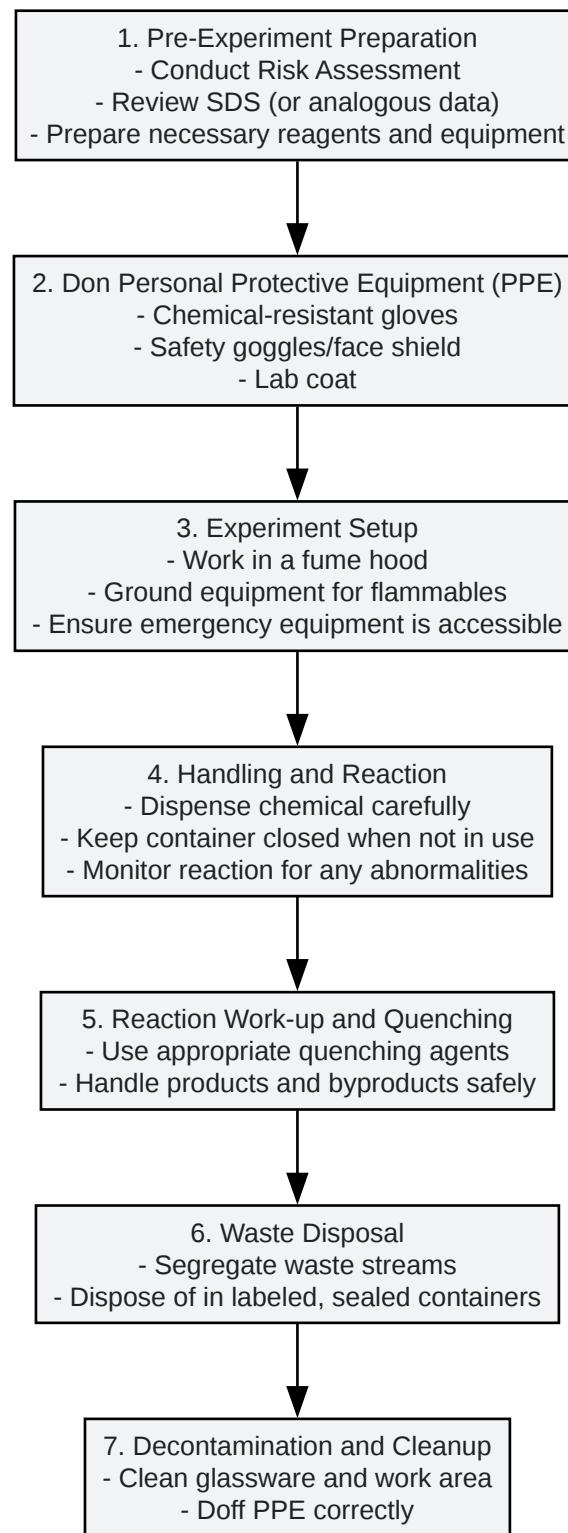
| Property | Value | Source/Analogue |
|--------------------------------|--|-----------------------------------|
| Molecular Formula | C ₉ H ₁₁ N | 3-Cyclopropyl-2-methylpyridine[6] |
| Molecular Weight | 133.19 g/mol | 3-Cyclopropyl-2-methylpyridine |
| Appearance | Colorless to light yellow liquid | 3-Cyclopropyl-2-methylpyridine[6] |
| Odor | Special, pungent odor | 3-Cyclopropyl-2-methylpyridine[6] |
| Boiling Point | Data not available | - |
| Melting Point | Data not available | - |
| Solubility in Water | Limited solubility expected | 3-Cyclopropyl-2-methylpyridine[6] |
| Solubility in Organic Solvents | Good solubility in many organic solvents | 3-Cyclopropyl-2-methylpyridine[6] |
| Density | Data not available | - |

Experimental Protocols

Personal Protective Equipment (PPE)

Adequate PPE is the first line of defense against chemical exposure.[7] The selection of PPE should be based on a thorough risk assessment of the planned experiment.



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